

How to handle unexpected peaks in a gamma spectrum

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isotrac*

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Technical Support Center: Gamma Spectroscopy

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals handle unexpected peaks in a gamma spectrum.

Troubleshooting Guide: Identifying Unexpected Peaks

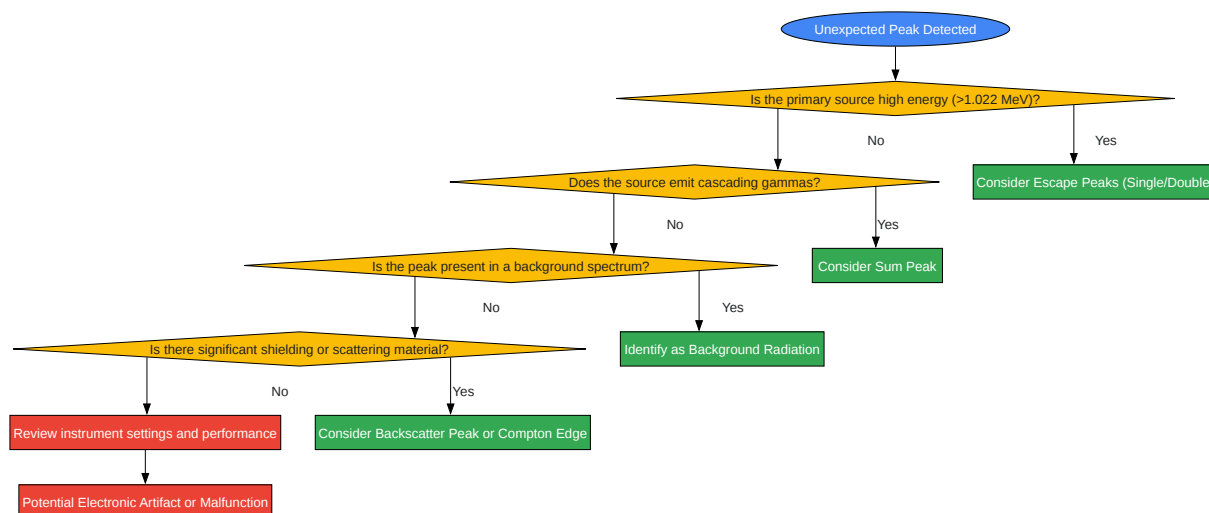
If you encounter an unexpected peak in your gamma spectrum, follow this step-by-step guide to identify its source.

Step 1: Characterize the Peak

- **Determine the Peak's Energy:** Precisely calculate the energy of the unknown peak.
- **Analyze the Peak's Shape:** Observe the shape of the peak. Is it a sharp, well-defined Gaussian peak, or is it broad and asymmetric?[1] A backscatter peak, for instance, is typically broad and appears at energies less than 250 keV.[1][2]
- **Note the Peak's Intensity:** Record the intensity (counts) of the peak. Is it a major peak or a minor one?

Step 2: Consult Common Causes

Use the following flowchart to investigate the most common causes of unexpected peaks.



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Caption: Troubleshooting workflow for identifying unexpected peaks.

Step 3: Experimental Verification

- **Background Measurement:** Acquire a spectrum without the source to identify peaks originating from natural background radiation or contamination.[3]
- **Source Position:** Change the source-to-detector distance. The intensity of sum peaks is count-rate dependent and will decrease as the source is moved further away.[4]
- **Shielding:** Modify the shielding configuration. Changes in backscatter peaks may be observed.

Frequently Asked Questions (FAQs)

Q1: I see a peak at 511 keV that I don't expect from my source. What is it?

A1: A peak at 511 keV is most likely an annihilation peak. This occurs when a positron, created from pair production (which happens with gamma rays of energy greater than 1.022 MeV), annihilates with an electron, producing two 511 keV gamma rays.[1][5] These can be detected if they reach the detector.

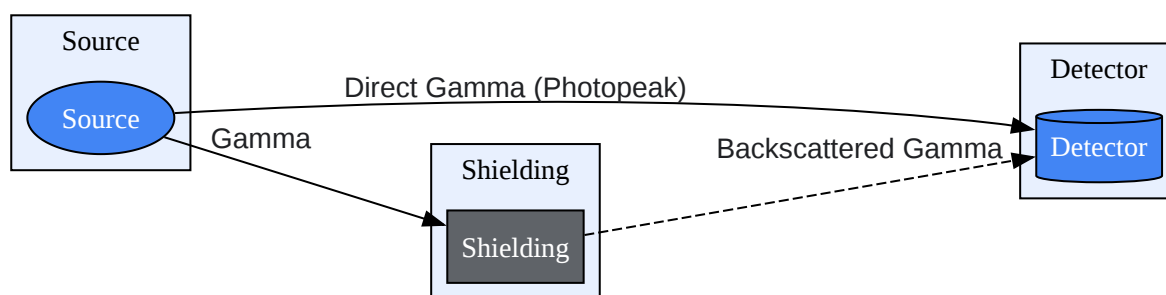
Q2: I have unexpected peaks at energies slightly below my main photopeaks. What could they be?

A2: These could be escape peaks.

- **Single Escape Peak:** If a high-energy gamma ray (>1.022 MeV) undergoes pair production in the detector and one of the resulting 511 keV annihilation photons escapes the detector, a peak will be observed at the original energy minus 511 keV.[1][5][6]
- **Double Escape Peak:** If both 511 keV annihilation photons escape the detector, a peak will be seen at the original energy minus 1022 keV.[1][5][6]
- **X-ray Escape Peak:** This can occur when a gamma ray causes the emission of a characteristic X-ray from the detector material itself (e.g., Germanium). If this X-ray escapes the detector, a small peak will appear at an energy equal to the photopeak energy minus the energy of the characteristic X-ray of the detector material. For HPGe detectors, this is typically about 10-12 keV below the photopeak.[5][7]

Q3: There is a broad, low-energy peak in my spectrum that doesn't correspond to my source. What is its origin?

A3: This is likely a backscatter peak. It results from gamma rays from your source that initially travel away from the detector, Compton scatter off surrounding materials (like shielding) at a large angle (close to 180 degrees), and are then detected.^{[1][2][8]} The backscatter peak is typically broad and appears at energies below 250 keV.^[1]



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Caption: Origin of a backscatter peak.

Q4: I have a peak at a higher energy than any of the known emissions from my source. What could be the cause?

A4: This is likely a sum peak. Sum peaks occur when two or more gamma rays from a single decay are detected simultaneously (in coincidence).^{[5][9]} The detector registers this as a single event with an energy equal to the sum of the energies of the individual gamma rays. This is more common with radionuclides that have cascade transitions.^{[7][9]}

Q5: My spectrum has several unexpected peaks that are not related to my source. How do I identify them?

A5: These are likely due to natural background radiation. Common sources include:

- Potassium-40 (^{40}K), which is present in many materials, including concrete and biological samples.
- Decay products of Uranium (^{238}U) and Thorium (^{232}Th) series, which are present in soil and building materials.
- Cosmic radiation can also contribute to the background spectrum.[\[10\]](#)

Refer to the table below for common background radiation peaks.

Data Presentation

Table 1: Common Natural Background Gamma-Ray Peaks

Isotope	Energy (keV)	Origin
^{214}Pb	242.0, 295.2, 351.9	Uranium-238 decay series [3]
^{214}Bi	609.3, 1120.3, 1764.5	Uranium-238 decay series [3] [10]
^{228}Ac	338.3, 911.2, 969.0	Thorium-232 decay series [10]
^{212}Pb	238.6	Thorium-232 decay series [10]
^{208}Tl	583.2, 2614.5	Thorium-232 decay series [10]
^{40}K	1460.8	Natural Potassium [10]
Annihilation	511.0	Cosmic ray interactions [10]

Experimental Protocols

Protocol 1: Background Spectrum Acquisition

Objective: To identify peaks in the spectrum that are not from the radioactive source.

Methodology:

- Remove the radioactive source from the counting chamber.
- Ensure the detector shielding is in the same configuration as for a sample measurement.
- Acquire a spectrum for a sufficiently long time to obtain good counting statistics for any background peaks. A common practice is to count overnight.
- Analyze the resulting spectrum to identify the energies of the background peaks. These can be subtracted from your sample spectrum.

Protocol 2: Investigating Sum Peaks

Objective: To confirm if an unexpected high-energy peak is a sum peak.

Methodology:

- Acquire a spectrum with the source at a reference distance from the detector.
- Increase the distance between the source and the detector significantly (e.g., double the distance).
- Acquire a second spectrum for the same duration.
- Compare the relative intensities of the suspected sum peak to a primary photopeak in both spectra. The intensity of a sum peak will decrease more rapidly with distance than a primary photopeak due to the reduced probability of coincident detection.[4]

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- To cite this document: BenchChem. [How to handle unexpected peaks in a gamma spectrum]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13740967#how-to-handle-unexpected-peaks-in-a-gamma-spectrum>]

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